# TMI Connectivity Error: Troubleshooting Guide

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**Compound Focus:** **TMI-1**

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**Problem Identification**: The core issue involves MPI processes failing to establish connections between nodes in a cluster, with errors indicating `"Couldn't connect"` and `"tmi_connect returns 11"` during `MPI_Init` [1].

**Diagnosis and Resolution** follows a systematic workflow. The following diagram outlines the key steps, from initial checks to implementing specific fixes for the most common causes:
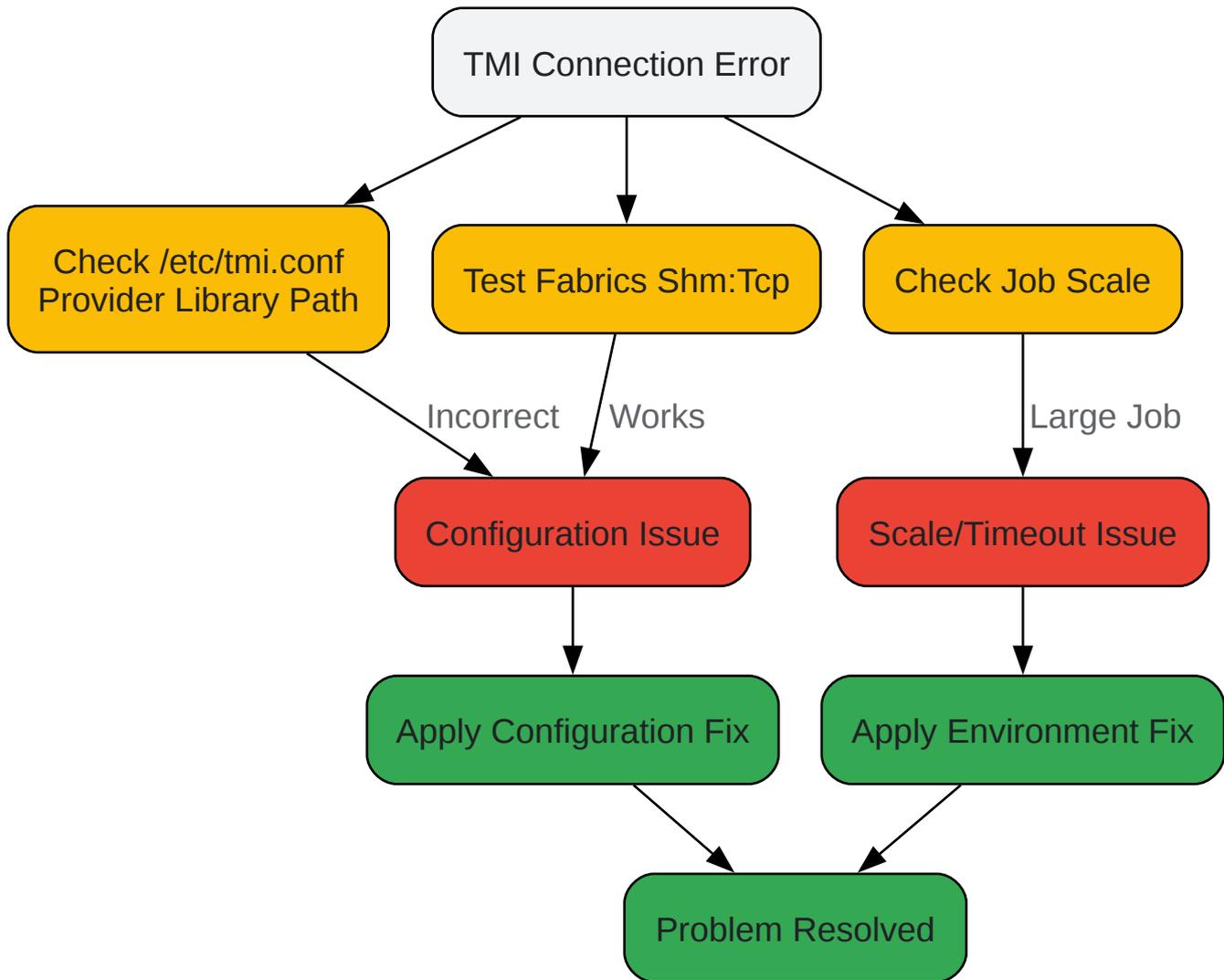
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Based on the diagnostic steps, here are the detailed resolution protocols:

- Protocol 1: Resolve PSM Library Scaling Issues

  - **Objective**: To fix connection timeouts in large-scale jobs by adjusting the PSM timeout threshold.
  - **Procedure**:
    - Identify if the error occurs consistently as you scale beyond 2 nodes [1].
    - Increase the `TMI_PSM_TIMEOUT` environment variable. The default is 120 seconds; try a higher value [1].
  - **Implementation**:

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- Protocol 2: Correct TMI Configuration and Fabric Setup

  - **Objective**: To ensure the correct TMI provider library is used and an alternative fabric is configured.
  - **Background**: The `/etc/tmi.conf` file defines available TMI providers. Using `shm:tcp` as a fallback fabric uses IP over Ethernet or InfiniBand (IPoIB), bypassing the issue but often with reduced performance [1].
  - **Procedure**:
    - Verify the path to the PSM provider library in `/etc/tmi.conf` is correct [1].
    - To use IPoIB, set the fabric to `shm:tcp` and specify the InfiniBand network mask [1].
  - **Implementation**:

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## Fabric Configuration Comparison

The table below summarizes the key environment variables for managing TMI connections and fabric selection, based on troubleshooting guidance [1].

| Variable | Purpose & Effect | Use Case |
|---|---|---|
| `TMI_PSM_TIMEOUT` | Increases connection timeout threshold for PSM library. | Scaling jobs to many nodes; resolves persistent "Couldn't connect" errors [1]. |
| `I_MPI_FABRICS` | Selects the communication fabric. `shm:tmi` for PSM, `shm:tcp` for IPoIB [1]. | Primary control for fabric selection; use `shm:tcp` to troubleshoot TMI issues. |
| `I_MPI_DEBUG` | Controls debug output level (e.g., 5 for detailed provider info) [1]. | Diagnosing which fabric provider is being used at runtime. |

## Frequently Asked Questions

- **Why does my job run with `shm:tcp` but not `shm:tmi`?** This indicates a problem with the low-level PSM library or its configuration. The `shm:tcp` fabric bypasses this by using IP over your

network fabric (like IPoIB), which is more reliable but often slower, leading to performance issues [1].

- **How can I verify that the correct fabric is being used during runtime?** Set the environment variable `I_MPI_DEBUG=5`. This instructs the MPI library to output debug information, including which fabric provider has been selected [1].

- **Our cluster uses QLogic InfiniBand adapters. Is there a specific TMI provider we should use?** Yes, for QLogic adapters, you should use the PSM provider. Ensure that the line for the `psm` provider in your `/etc/tmi.conf` file points to the correct library path, typically `/opt/intel/impi/.../lib/libtmip_psm.so` [1].

## Key Troubleshooting Takeaways

- **Start Simple**: Begin diagnostics with a small-scale job (e.g., 2 nodes, 8 processes) before scaling up [1].
- **Isolate the Issue**: Testing with `I_MPI_FABRICS=shm:tcp` is a valuable step to isolate the problem to the TMI/PSM layer.
- **Check the Logs**: The error messages and debug output are your primary source of clues; pay close attention to nodes and LIDs mentioned in connection errors [1].

The solutions provided are based on expert recommendations from Intel's community forum [1]. For the most current information, always refer to the official documentation for your specific version of the Intel MPI Library.

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## References

1. Hi we are getting cannot load - Intel Community [community.intel.com]

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